

# Physicochemical Properties of Octylphenol: An In-depth Technical Guide

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## Compound of Interest

Compound Name: **Octylphenol**

Cat. No.: **B599344**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **octylphenol**, a compound of significant interest due to its widespread industrial use and its classification as a xenoestrogen. This document is intended to serve as a detailed resource for researchers, scientists, and professionals involved in drug development and environmental safety assessment.

## Introduction to Octylphenol

**Octylphenol** (OP) belongs to the alkylphenol family and exists as various isomers, with the octyl group attached at different positions on the phenol ring. The two most commercially significant isomers are **4-n-octylphenol** and **4-tert-octylphenol**. These compounds are primarily used as intermediates in the production of **octylphenol** ethoxylates, which are non-ionic surfactants employed in detergents, emulsifiers, and industrial cleaning agents. Due to their potential to mimic estrogen and disrupt endocrine systems, understanding the physicochemical properties of **octylphenols** is crucial for assessing their environmental fate, bioavailability, and toxicological profile.

## Quantitative Physicochemical Data

The following tables summarize the key physicochemical properties of **4-n-octylphenol** and **4-tert-octylphenol**, providing a comparative overview of their characteristics.

Table 1: General and Physical Properties

Property	4-n-Octylphenol	4-tert-Octylphenol
Molecular Formula	$C_{14}H_{22}O$	$C_{14}H_{22}O$
Molecular Weight	206.32 g/mol	206.32 g/mol
Appearance	White solid	White to pale yellow crystalline solid
Melting Point	44-45 °C	79-82 °C [1]
Boiling Point	280 °C	175 °C at 30 mmHg [1]
Density	0.96 g/cm <sup>3</sup>	~0.94 g/cm <sup>3</sup>

Table 2: Solubility and Partitioning Properties

Property	4-n-Octylphenol	4-tert-Octylphenol
Water Solubility	Low	Very low (practically insoluble)
Octanol-Water Partition Coefficient (Log $K_{ow}$ )	5.6	4.8 at 22°C
pKa	~10.2	10.15 ± 0.15

Table 3: Vapor Pressure

Isomer	Vapor Pressure
4-n-Octylphenol	0.000098 mmHg
4-tert-Octylphenol	2 Pa at 38°C

## Experimental Protocols

The determination of the physicochemical properties listed above is guided by standardized experimental protocols, primarily those established by the Organisation for Economic Co-

operation and Development (OECD). Below are detailed methodologies for key experiments.

## Water Solubility (OECD Guideline 105 - Flask Method)

This method is suitable for substances with a water solubility greater than  $10^{-2}$  g/L.[\[2\]](#)[\[3\]](#)[\[4\]](#)

**Principle:** A supersaturated solution of the test substance in water is prepared and allowed to equilibrate at a constant temperature. The concentration of the substance in the aqueous phase is then determined after separation of the undissolved substance.

**Procedure:**

- **Preparation of Supersaturated Solution:** An excess amount of **octylphenol** is added to a flask containing a known volume of distilled water.
- **Equilibration:** The flask is sealed and agitated at a temperature slightly above the test temperature for at least 24 hours to facilitate saturation.
- **Temperature Control:** The flask is then transferred to a constant temperature bath set at the desired test temperature (e.g., 20 °C) and allowed to equilibrate for at least another 24 hours with gentle stirring.
- **Phase Separation:** The undissolved **octylphenol** is separated from the aqueous phase by centrifugation or filtration.
- **Concentration Analysis:** The concentration of **octylphenol** in the clear aqueous phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- **Replicate Measurements:** The experiment is performed in triplicate to ensure the reliability of the results.

## Vapor Pressure (OECD Guideline 104 - Static Method)

The static method is applicable for determining the vapor pressure of substances in the range of 10 to  $10^5$  Pa.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Principle: The vapor pressure of a substance at a given temperature is measured in a closed system at thermodynamic equilibrium.

Procedure:

- Apparatus Setup: A sample of **octylphenol** is placed in a thermostatically controlled sample cell connected to a pressure measuring device.
- Degassing: The sample is thoroughly degassed to remove any dissolved or adsorbed gases.
- Equilibration: The sample cell is brought to the desired temperature, and the system is allowed to reach equilibrium, where the vapor pressure is constant.
- Pressure Measurement: The vapor pressure is measured using a suitable pressure gauge.
- Temperature Variation: Measurements are made at a minimum of two different temperatures to establish the vapor pressure curve.

## Octanol-Water Partition Coefficient (Log $K_{ow}$ ) (OECD Guideline 107 - Shake-Flask Method)

This method is suitable for determining Log  $K_{ow}$  values in the range of -2 to 4.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Principle: The test substance is partitioned between n-octanol and water in a flask. After equilibration, the concentration of the substance in each phase is measured to determine the partition coefficient.

Procedure:

- Preparation of Phases: n-octanol and water are mutually saturated by shaking them together for 24 hours, followed by separation.
- Test Solution: A stock solution of **octylphenol** is prepared in either n-octanol or water.
- Partitioning: A known volume of the stock solution and the other phase are combined in a flask. The flask is then shaken vigorously for a set period to allow for partitioning.
- Phase Separation: The two phases are separated by centrifugation.

- Concentration Analysis: The concentration of **octylphenol** in both the n-octanol and water phases is determined using an appropriate analytical technique (e.g., HPLC, GC).
- Calculation: The octanol-water partition coefficient ( $K_{ow}$ ) is calculated as the ratio of the concentration of **octylphenol** in the n-octanol phase to its concentration in the water phase. The logarithm of  $K_{ow}$  is reported as Log  $K_{ow}$ .
- Replicates: The experiment is performed with different initial concentrations and phase volume ratios to ensure consistency.

## Mutagenicity (OECD Guideline 471 - Bacterial Reverse Mutation Test / Ames Test)

This test is used to evaluate the potential of a chemical to induce gene mutations.[\[1\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

**Principle:** The test uses amino-acid requiring strains of *Salmonella typhimurium* and *Escherichia coli* to detect point mutations, which involve substitution, addition, or deletion of one or a few DNA base pairs. The test substance is assessed for its ability to cause a reverse mutation, allowing the bacteria to grow on a medium lacking the required amino acid.

### Procedure:

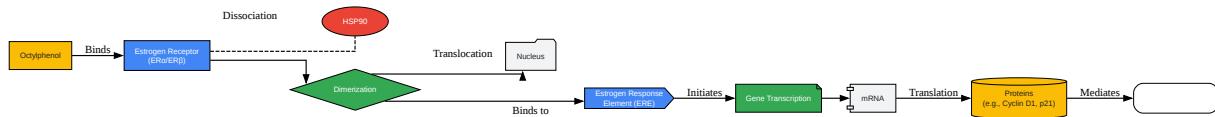
- **Strain Selection:** At least five strains of bacteria are used, covering the detection of both base-pair and frameshift mutations.
- **Metabolic Activation:** The test is performed both with and without an exogenous metabolic activation system (S9 mix from rat liver) to mimic mammalian metabolism.
- **Exposure (Plate Incorporation Method):** The test substance, bacterial culture, and S9 mix (if used) are mixed with molten top agar and poured onto a minimal agar plate.
- **Incubation:** The plates are incubated at 37 °C for 48-72 hours.
- **Scoring:** The number of revertant colonies on each plate is counted. A substance is considered mutagenic if it causes a dose-related increase in the number of revertant colonies compared to the solvent control.

# Biological Activity and Signaling Pathways

**Octylphenol** is a well-documented endocrine-disrupting chemical that primarily exerts its effects by interacting with the estrogen receptor (ER). This interaction can trigger a cascade of cellular events, leading to various physiological responses.

## Estrogen Receptor Signaling Pathway

**Octylphenol**, as a xenoestrogen, can bind to estrogen receptors (ER $\alpha$  and ER $\beta$ ), mimicking the action of the natural hormone 17 $\beta$ -estradiol.<sup>[16][17][18]</sup> This binding initiates a series of molecular events that can lead to altered gene expression and cellular responses.

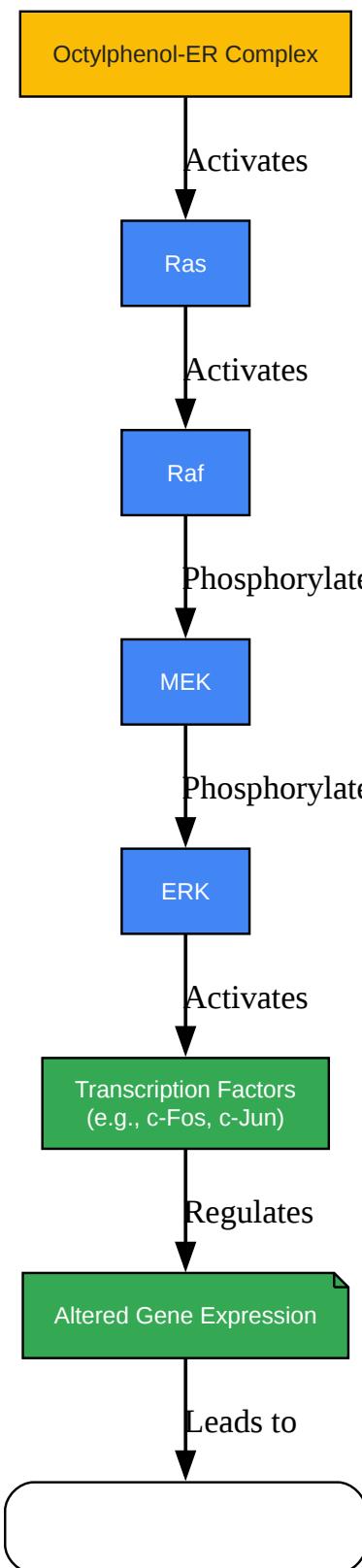


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Caption: **Octylphenol**-mediated estrogen receptor signaling pathway.

## MAPK/ERK Signaling Pathway

Recent studies have suggested that **octylphenol** can also activate the Mitogen-Activated Protein Kinase (MAPK)/Extracellular signal-Regulated Kinase (ERK) pathway. This pathway is a crucial regulator of cell proliferation, differentiation, and survival. Activation of this pathway by **octylphenol** may contribute to its endocrine-disrupting effects.<sup>[19][20][21]</sup>

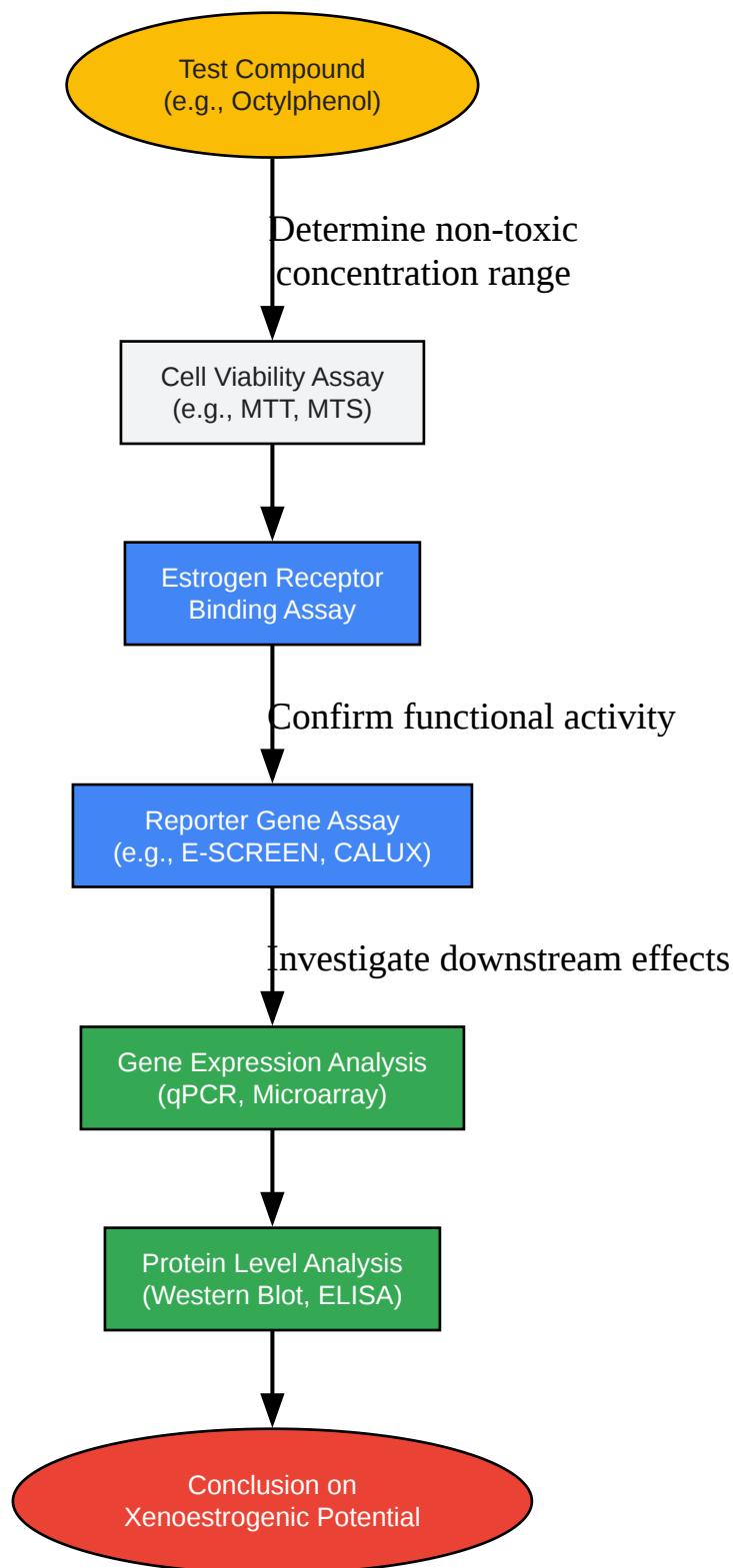


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Caption: Activation of the MAPK/ERK signaling pathway by **octylphenol**.

# Experimental Workflow for In Vitro Assessment of Xenoestrogenicity

A tiered approach is often employed to assess the potential of a compound like **octylphenol** to act as a xenoestrogen. This workflow typically involves a series of in vitro assays, starting with screening assays and progressing to more detailed mechanistic studies.[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

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Caption: In vitro workflow for assessing the xenoestrogenic potential of a compound.

## Conclusion

This technical guide has provided a detailed summary of the physicochemical properties of **octylphenol**, along with standardized experimental protocols for their determination. The endocrine-disrupting nature of **octylphenol** has been highlighted through the visualization of its interaction with the estrogen receptor and MAPK/ERK signaling pathways. The outlined experimental workflow provides a systematic approach for the in vitro assessment of xenoestrogenicity. This comprehensive information serves as a valuable resource for scientists and researchers in understanding the behavior and potential risks associated with **octylphenol**.

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